

Essential Safety and Operational Guide for Handling Boc-D-4-Pal-OH

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Boc-D-4-Pal-OH

Cat. No.: B558583

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This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **Boc-D-4-Pal-OH**. Adherence to these procedures is essential for ensuring a safe laboratory environment and maintaining the integrity of this compound.

Chemical Profile:

Property	Value
Chemical Name	Boc-D-4-Pal-OH
Synonyms	N α -Boc-3-(4-pyridyl)-D-alanine
CAS Number	37535-58-3
Molecular Formula	C ₁₃ H ₁₈ N ₂ O ₄
Appearance	White to off-white solid powder[1][2]
Storage	Store in a sealed container, away from moisture. Recommended long-term storage at -20°C to -80°C[1].

Personal Protective Equipment (PPE)

A comprehensive personal protective equipment strategy is the first line of defense against potential exposure when handling **Boc-D-4-Pal-OH**, which is typically in a solid, powdered form. The following table summarizes the recommended PPE.

PPE Category	Specific Requirements	Rationale
Eye and Face Protection	Chemical safety goggles. A face shield should be worn in conjunction with goggles when handling larger quantities.	Protects against splashes and airborne particles that can cause serious eye irritation[3].
Hand Protection	Nitrile or other chemical-resistant gloves. Double gloving is recommended.	Prevents skin contact with the chemical. Powder-free gloves are advised to avoid contamination of the work area.
Respiratory Protection	A NIOSH-approved N95 respirator or higher.	Necessary when handling the powder outside of a certified chemical fume hood to prevent the inhalation of dust particles.
Body Protection	A laboratory coat or a chemical-resistant apron.	Protects skin and personal clothing from contamination.
Foot Protection	Closed-toe shoes.	Standard laboratory practice to protect feet from spills.

Handling and Operational Plan

Proper handling techniques are critical to minimize exposure and maintain the quality of **Boc-D-4-Pal-OH**.

Receiving and Storage:

- Upon receipt, visually inspect the container for any damage or leaks.
- Verify that the product name and CAS number on the label match the order.

- Record the date of receipt on the container.
- Store the compound in a tightly sealed container in a cool, dry, and well-ventilated area, away from incompatible materials such as strong acids and oxidizing agents. For long-term storage, refer to the supplier's recommendation, which is typically -20°C to -80°C[1].

Weighing and Aliquoting:

- All weighing and aliquoting of the powdered compound should be performed in a certified chemical fume hood or a ventilated balance enclosure to minimize inhalation exposure.
- Use appropriate tools (e.g., spatulas, weigh paper) that are clean and dry to prevent contamination.
- Close the container tightly after use to protect the compound from moisture and air.

Dissolution:

- When preparing solutions, add the solid **Boc-D-4-Pal-OH** to the solvent slowly to avoid splashing.
- If the solvent is volatile or hazardous, perform this step in a chemical fume hood.
- **Boc-D-4-Pal-OH** is soluble in DMSO[1].

Spill Management and Disposal Plan

A clear plan for managing spills and disposing of waste is crucial for laboratory safety and environmental compliance.

Spill Response:

- Small Spills (Solid):
 - Wearing appropriate PPE, gently sweep up the spilled solid, avoiding dust generation.
 - Place the collected material into a sealed, labeled container for hazardous waste disposal.

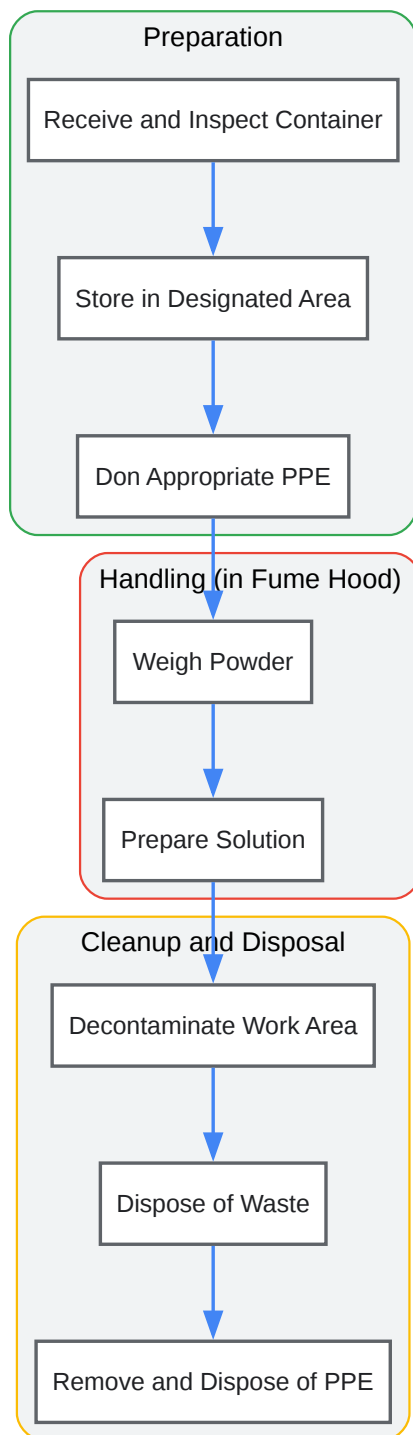
- Clean the spill area with a suitable solvent and then with soap and water.
- Large Spills (Solid):
 - Evacuate the immediate area and restrict access.
 - Increase ventilation to the area if it is safe to do so.
 - Contact your institution's environmental health and safety (EHS) department for guidance on cleanup.

Waste Disposal: The disposal of chemical waste must be in accordance with local, state, and federal regulations.

- Unused Product and Contaminated Materials:
 - Collect any unused **Boc-D-4-Pal-OH** and any materials contaminated with it (e.g., gloves, weigh paper, pipette tips) in a clearly labeled, sealed hazardous waste container.
 - Do not mix this waste with other waste streams unless instructed to do so by your EHS department. Many natural products like amino acids may be considered non-hazardous, but it is crucial to segregate waste streams to avoid unintended reactions[4].
- Empty Containers:
 - Rinse empty containers thoroughly with a suitable solvent.
 - The rinsate should be collected and disposed of as hazardous waste.
 - After rinsing, deface the label on the container before disposing of it in the regular trash, as per institutional guidelines[5].
- Aqueous Waste:
 - Aqueous solutions of **Boc-D-4-Pal-OH** should be collected for chemical waste disposal. Do not pour down the drain unless specifically permitted by your institution's EHS guidelines for non-hazardous waste[6][7]. The overriding principle is that a disposal plan should be in place before starting any procedure[8].

Experimental Workflow

The following diagram illustrates a typical workflow for handling powdered **Boc-D-4-Pal-OH** in a laboratory setting.



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Caption: Workflow for handling powdered **Boc-D-4-Pal-OH**.

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